

2,4-Dinitrobenzoic acid melting point and solubility

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Compound of Interest

Compound Name: 2,4-Dinitrobenzoic acid

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An In-depth Technical Guide to the Physicochemical Properties of **2,4-Dinitrobenzoic Acid**

This guide provides a detailed overview of the melting point and solubility of **2,4-Dinitrobenzoic acid**, tailored for researchers, scientists, and professionals in drug development. It includes quantitative data, experimental protocols, and a logical workflow for the determination of these key physical properties.

Physicochemical Data of 2,4-Dinitrobenzoic Acid

2,4-Dinitrobenzoic acid is a pale yellow crystalline powder with the chemical formula $C_7H_4N_2O_6$.^[1] It is a key intermediate in various chemical syntheses and is utilized in analytical methods such as the spectrophotometric determination of diazepam.^{[1][2][3]}

Melting Point

The melting point of a compound is a critical indicator of its purity. For **2,4-Dinitrobenzoic acid**, the reported melting point varies slightly across different sources, which is typical. A pure substance generally has a sharp melting point range of one to two degrees.^[4] Impurities tend to lower and broaden the melting point range.^[4]

Property	Value	Source
Melting Point	183 °C	[5]
Melting Point	179.0-185.0 °C	[2]
Melting Point	176-180 °C	[1][3][6]

Solubility

Solubility data is crucial for understanding the behavior of a compound in various solvents, which is fundamental in drug development for formulation and delivery.

Solvent	Solubility	Temperature	Source
Water	18.2 g/L	25 °C	[1]
Dioxane	50 mg/mL	Not Specified	[1][3][7]

Studies on similar nitro-derivatives of benzoic acid have shown that solubility generally increases with temperature.[8][9] For instance, the solubility of 3-nitrobenzoic acid and 3,5-dinitrobenzoic acid in various organic solvents and water increases as the temperature rises.[8][9]

Experimental Protocols

Accurate determination of melting point and solubility requires standardized experimental procedures.

Melting Point Determination (Capillary Method)

This is a common and reliable method for determining the melting point of a crystalline solid.[10]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)[11]

- Thermometer
- Mortar and pestle

Procedure:

- Sample Preparation: Ensure the **2,4-Dinitrobenzoic acid** sample is dry and finely powdered.[\[10\]](#)[\[11\]](#) Introduce a small amount of the sample into the open end of a capillary tube to a height of 2-3 mm.[\[4\]](#)[\[11\]](#) Pack the sample into the sealed end by tapping the tube.[\[4\]](#)[\[11\]](#)
- Apparatus Setup: Place the capillary tube into the heating block of the melting point apparatus.[\[4\]](#)[\[11\]](#)
- Heating: Heat the sample rapidly to a temperature about 15-20°C below the expected melting point.[\[11\]](#) Then, decrease the heating rate to about 1-2°C per minute to allow for accurate observation.[\[4\]](#)[\[11\]](#)
- Observation and Recording: Record the temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire solid has turned into a clear liquid (the end of melting). This range is the melting point of the sample.

Solubility Determination (Shake-Flask Method)

The shake-flask method is a traditional and widely used technique to determine the equilibrium solubility of a solid in a liquid.[\[12\]](#)

Apparatus:

- Analytical balance
- Volumetric flasks
- Test tubes or vials with secure caps
- Shaker or agitator
- Temperature-controlled environment (e.g., water bath or incubator)

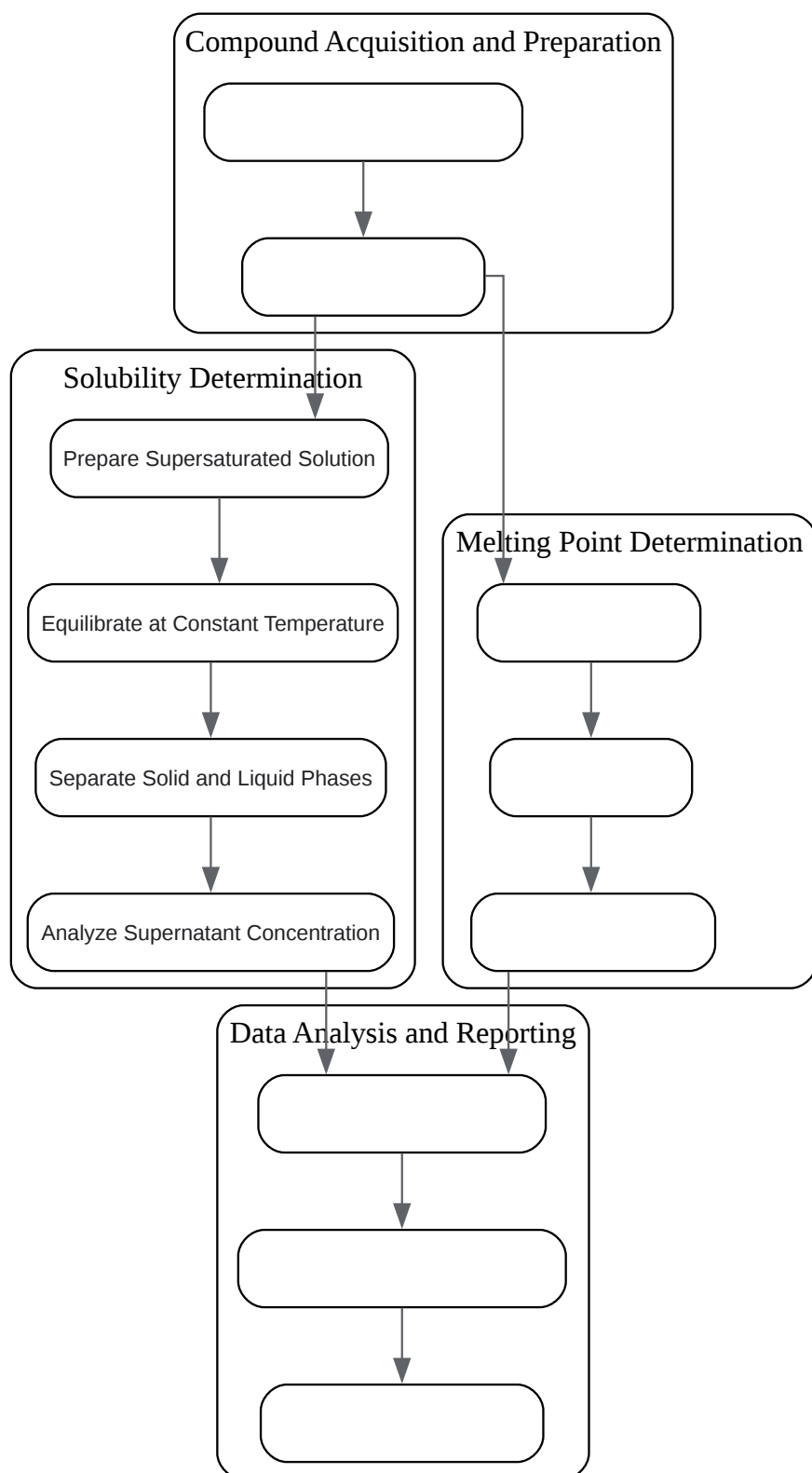
- Analytical instrument for concentration measurement (e.g., UV-Vis spectrophotometer)

Procedure:

- Preparation of Supersaturated Solution: Add an excess amount of **2,4-Dinitrobenzoic acid** to a known volume of the desired solvent (e.g., water, dioxane) in a test tube.
- Equilibration: Seal the test tube and agitate it at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.[\[13\]](#)
- Phase Separation: After equilibration, allow the undissolved solid to settle. A clear supernatant solution should be present.
- Sampling and Dilution: Carefully withdraw a known volume of the supernatant. It is crucial to avoid disturbing the undissolved solid.[\[12\]](#) Dilute the sample with the solvent to a concentration that falls within the analytical range of the chosen measurement technique.
- Quantification: Measure the concentration of **2,4-Dinitrobenzoic acid** in the diluted sample using a calibrated analytical method.
- Calculation: Calculate the original solubility by taking into account the dilution factor. The result is typically expressed in g/L or mg/mL.

Logical Workflow and Visualization

The following diagram illustrates the general workflow for characterizing the physicochemical properties of a chemical compound like **2,4-Dinitrobenzoic acid**.



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Caption: Workflow for Physicochemical Characterization.

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